

glaziovine anti-ulcerogenic activity validation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Glaziovine

CAS No.: 6808-72-6

Cat. No.: S560808

Get Quote

Glaziovine's Anti-Ulcerogenic Profile

Glaziovine is a proaporphine alkaloid that was initially investigated for its psychotropic effects, such as its use as a tranquilizer for anxiety and depression [1]. A 1978 comparative study also explored its potential for treating ulcers [2].

The table below summarizes the key findings from the available research:

Aspect	Details on Glaziovine
Reported Anti-ulcer Effect	Active in experimentally induced ulcers in guinea pigs and rats [2].
Comparative Drug	Sulpiride [2].
Experimental Models	Different types of ulcers induced in guinea pigs and rats (specific models not detailed) [2].
Quantitative Data	Not available in the accessible abstract.
Mechanism of Action	Not elucidated in the available study.

Research Context and Limitations

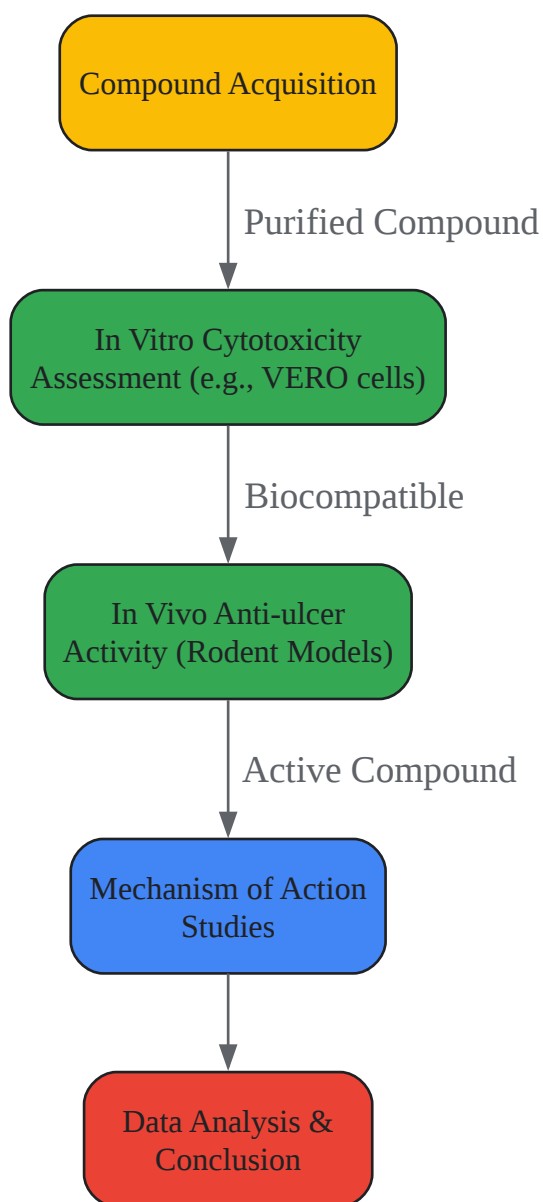
The search results highlight two important contexts for natural product drug discovery, though they do not contain specific data on **glaziovine**.

- **Alkaloids as a Drug Source:** Alkaloids are a major class of natural products with a wide range of biological activities. Research into their anti-ulcer activity is an established field, investigating compounds across subtypes like isoquinoline, indole, and tropane alkaloids [3]. **Glaziovine**, as a proaporphine alkaloid, falls within this broader category.
- **The Drug Discovery Workflow:** Modern research consortia, such as the NUATEI consortium in Mexico, follow a structured pipeline for evaluating natural and synthetic compounds. This process involves acquiring compounds, testing their cytotoxicity on mammalian cells, evaluating their activity against pathogens in vitro, and finally conducting in vivo studies in rodent models [4]. The 1978 study on **glaziovine** appears to be a preliminary step in such a process.

A significant limitation is that the core study on **glaziovine**'s anti-ulcer effect is from **1978** [2]. The field of peptic ulcer disease has advanced considerably since then, most notably with the discovery of *H. pylori* and the development of proton-pump inhibitors. No recent validation studies or clinical trial data were found, and the available information lacks the mechanistic and quantitative data needed for a robust comparison with modern anti-ulcer drugs.

Experimental Workflow for Anti-Ulcer Testing

Based on the general methodology described in the older study and modern research approaches [2] [4], the following diagram outlines a typical workflow for validating the anti-ulcerogenic activity of a compound like **glaziovine**. This can serve as a reference for the kind of experimental protocols involved.



[Click to download full resolution via product page](#)

The diagram illustrates the multi-stage process, beginning with compound acquisition and progressing through safety and efficacy testing to mechanistic studies [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A systematic review of proaporphine alkaloids and ... [sciencedirect.com]
2. Comparative study of two anti-ulcerogenic drugs [pubmed.ncbi.nlm.nih.gov]
3. Gastric and Duodenal Antiulcer Activity of Alkaloids: A Review [pmc.ncbi.nlm.nih.gov]
4. Introducing the NUATEI Consortium: A Mexican Research ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [glaziovine anti-ulcerogenic activity validation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b560808#glaziovine-anti-ulcerogenic-activity-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com